

3-Bromo-7-chloroisoquinoline molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-7-chloroisoquinoline

Cat. No.: B580799

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An In-depth Technical Guide on 3-Bromo-7-chloroisoquinoline

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core chemical information for **3-Bromo-7-chloroisoquinoline**.

Core Chemical Properties

The foundational data for **3-Bromo-7-chloroisoquinoline** is summarized below, providing a clear reference for experimental and developmental applications.

Property	Value
Chemical Formula	C ₉ H ₅ BrClN ^[1]
Molecular Weight	242.50 g/mol ^{[2][3][4]}

This data is essential for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Experimental Protocols and Methodologies

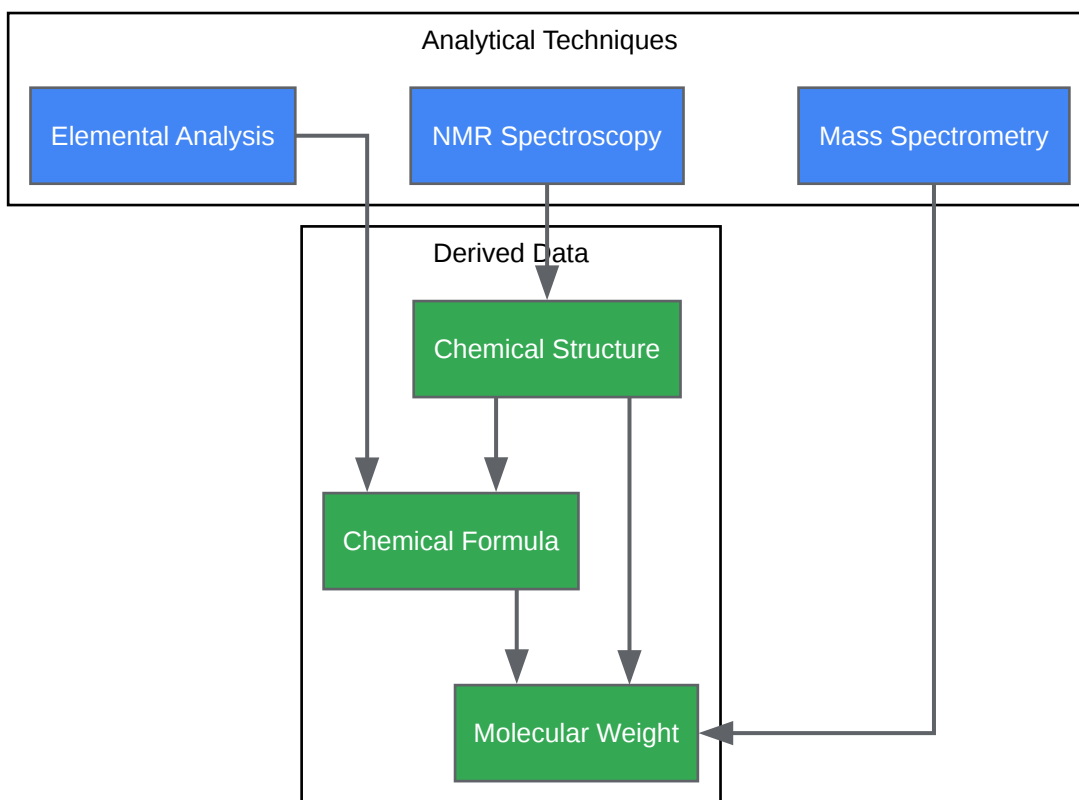
The determination of the molecular weight and formula for a specific compound like **3-Bromo-7-chloroisoquinoline** is typically achieved through standard analytical chemistry techniques.

- **Mass Spectrometry:** This is the primary method for determining the molecular weight of a compound with high accuracy. The process involves ionizing the molecule and then measuring its mass-to-charge ratio.
- **Elemental Analysis:** This technique provides the empirical formula by determining the percentage composition of each element (carbon, hydrogen, nitrogen, bromine, chlorine) in the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to elucidate the structure of the molecule, confirming the connectivity of the atoms and thus validating the molecular formula.
- **X-ray Crystallography:** For crystalline solids, this method can provide the precise three-dimensional arrangement of atoms, definitively confirming the structure and formula.

Given that **3-Bromo-7-chloroisoquinoline** is a known compound, these experimental protocols are standardized and widely understood in the scientific community. The provided data is based on the results of such established methods.

Logical Relationships in Compound Identification

The process of identifying and characterizing a chemical compound follows a logical workflow. The diagram below illustrates the relationship between the analytical techniques and the resulting data.



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References

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